

N1-Methoxymethyl picrinine solubility issues in aqueous solutions

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Compound of Interest

Compound Name: **N1-Methoxymethyl picrinine**

Cat. No.: **B12429405**

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Technical Support Center: N1-Methoxymethyl Picrinine

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility challenges of **N1-Methoxymethyl picrinine** in aqueous solutions.

Frequently Asked Questions (FAQs)

Q1: What is **N1-Methoxymethyl picrinine** and why is its aqueous solubility a concern?

A1: **N1-Methoxymethyl picrinine** is an indole alkaloid isolated from the leaves of *Alstonia scholaris*.^[1] Like many complex natural products, it possesses a largely hydrophobic structure, leading to poor solubility in aqueous solutions. This poses a significant challenge for its use in biological assays and preclinical studies, which typically require the compound to be in a dissolved state in a physiologically compatible medium.

Q2: What are the known solvents for **N1-Methoxymethyl picrinine**?

A2: **N1-Methoxymethyl picrinine** is a powder that is soluble in several organic solvents, including Dimethyl Sulfoxide (DMSO), Chloroform, Dichloromethane, Ethyl Acetate, and Acetone.^[1] However, its solubility in aqueous solutions is not well-documented and is generally considered to be low.^[2]

Q3: Are there general strategies to improve the solubility of indole alkaloids like **N1-Methoxymethyl picrinine**?

A3: Yes, several strategies can be employed to enhance the aqueous solubility of poorly soluble alkaloids. These can be broadly categorized as:

- Physical Modifications: Techniques like particle size reduction (micronization or nanosuspension) increase the surface area-to-volume ratio, which can improve dissolution rates.
- Chemical Modifications:
 - pH Adjustment: As an alkaloid, **N1-Methoxymethyl picrinine** is a basic compound. Lowering the pH of the aqueous solution with a pharmaceutically acceptable acid can lead to the formation of a more soluble salt.
 - Co-solvency: The addition of a water-miscible organic solvent (a co-solvent) in which the compound is soluble can significantly increase its solubility in the aqueous mixture.
 - Complexation: The use of agents like cyclodextrins, which have a hydrophobic core and a hydrophilic exterior, can encapsulate the hydrophobic **N1-Methoxymethyl picrinine** molecule, thereby increasing its apparent solubility in water.
- Formulation Strategies: Advanced methods such as the preparation of solid dispersions (dispersing the compound in a polymer matrix) or lipid-based formulations (like self-emulsifying drug delivery systems) can also be utilized, particularly for *in vivo* applications.

Troubleshooting Guide for Solubility Issues

This guide addresses common problems encountered when preparing aqueous solutions of **N1-Methoxymethyl picrinine** for experimental use.

Issue	Potential Cause	Troubleshooting Steps
Precipitation upon dilution of DMSO stock solution in aqueous buffer.	The concentration of N1-Methoxymethyl picrinine exceeds its solubility limit in the final aqueous solution. The percentage of DMSO in the final solution is too low to maintain solubility.	<ol style="list-style-type: none">1. Decrease the final concentration: Try diluting the stock solution further to a lower final concentration in your assay medium.2. Increase the co-solvent concentration: If your experimental system can tolerate it, increase the final percentage of DMSO. However, be mindful of potential solvent toxicity in cell-based assays (typically <0.5% DMSO is recommended).3. Use a different co-solvent: Consider using other biocompatible co-solvents like ethanol or polyethylene glycol (PEG).4. Adjust the pH: Lower the pH of your aqueous buffer to see if the protonated form of the molecule is more soluble.
Compound does not fully dissolve in the initial organic solvent.	The concentration is too high for the chosen solvent volume. The compound may require energy to overcome the crystal lattice energy.	<ol style="list-style-type: none">1. Increase the solvent volume: Add more of the organic solvent (e.g., DMSO) to decrease the concentration.2. Apply gentle heating: Warm the solution to 37°C to aid dissolution.^[2]3. Use sonication: Place the vial in an ultrasonic bath for a few minutes to break up any aggregates and facilitate dissolution.^[2]

Inconsistent results between experiments.

Incomplete dissolution or precipitation of the compound. Degradation of the compound in solution.

1. Visually inspect for precipitates: Before each experiment, carefully inspect your final working solution for any signs of precipitation. Centrifuge the solution and use the supernatant if necessary. 2. Prepare fresh solutions: Prepare fresh dilutions from your stock solution for each experiment to minimize the risk of degradation or precipitation over time. 3. Proper storage: Store the stock solution at -20°C or lower in a tightly sealed container to maintain its stability.[\[2\]](#)

Data Presentation

Summary of N1-Methoxymethyl Picrinine Properties

Property	Value	Source
Molecular Formula	C ₂₂ H ₂₆ N ₂ O ₄	[1]
Molecular Weight	382.45 g/mol	[1]
Physical Form	Powder	[1]
CAS Number	1158845-78-3	[1]

Solubility Profile of N1-Methoxymethyl Picrinine

Solvent	Solubility	Notes
Aqueous Solutions (e.g., water, PBS)	Poor / Insoluble	Quantitative data is not readily available.
DMSO	Soluble	A common solvent for preparing stock solutions.
Chloroform	Soluble	---
Dichloromethane	Soluble	---
Ethyl Acetate	Soluble	---
Acetone	Soluble	---

Experimental Protocols

Protocol for Preparing a Stock Solution and Working Solutions of N1-Methoxymethyl Picrinine

Objective: To prepare a high-concentration stock solution of **N1-Methoxymethyl picrinine** in DMSO and subsequently prepare a diluted working solution in an aqueous buffer for in vitro experiments.

Materials:

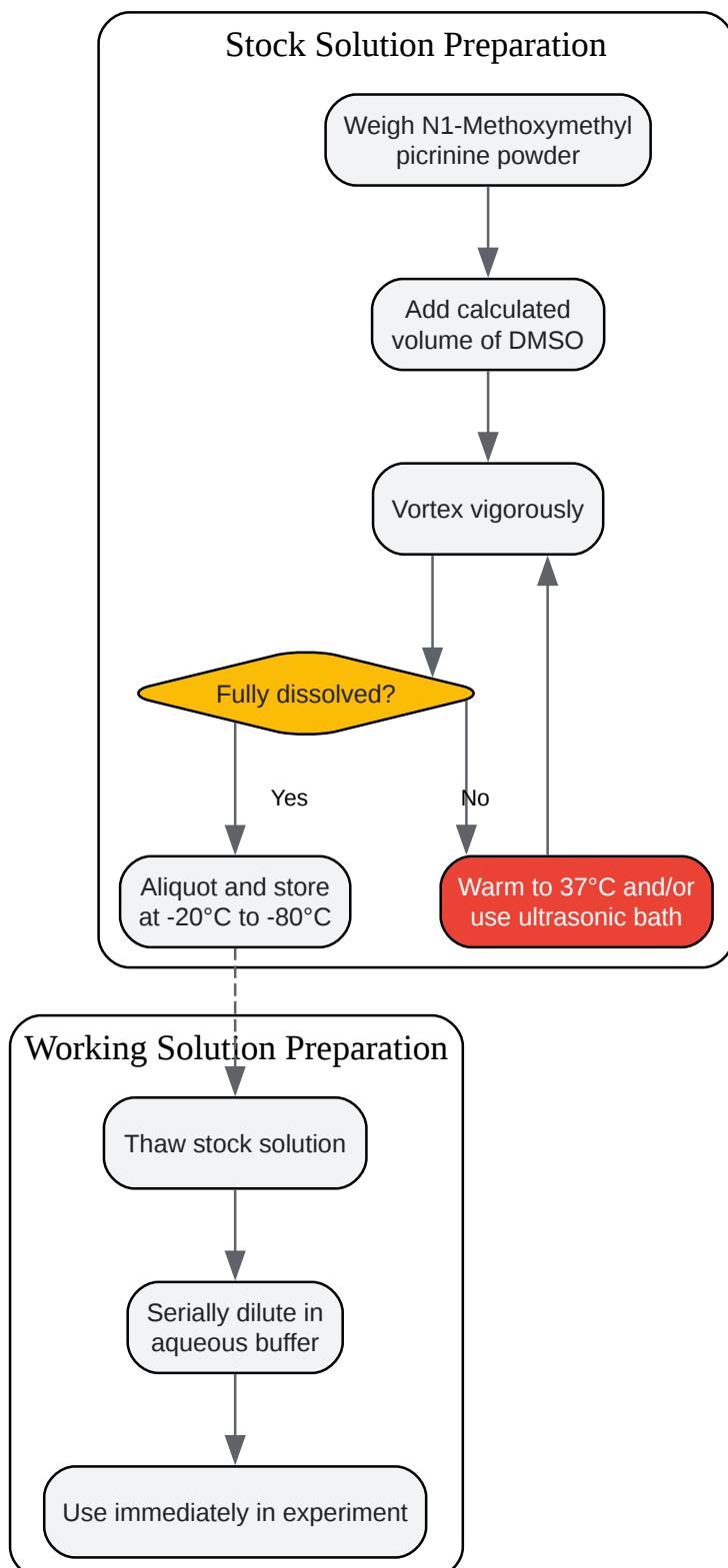
- **N1-Methoxymethyl picrinine** (powder)
- Dimethyl Sulfoxide (DMSO), sterile, cell culture grade
- Sterile aqueous buffer (e.g., Phosphate-Buffered Saline (PBS) or cell culture medium)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath
- Water bath or incubator at 37°C

Procedure:

- Preparation of a 10 mM DMSO Stock Solution: a. Accurately weigh out a known amount of **N1-Methoxymethyl picrinine** powder (e.g., 1 mg). b. Calculate the volume of DMSO required to achieve a 10 mM concentration. (For 1 mg of **N1-Methoxymethyl picrinine** with a MW of 382.45 g/mol, the required volume of DMSO is approximately 261.5 μ L). c. Add the calculated volume of DMSO to the vial containing the **N1-Methoxymethyl picrinine** powder. d. Vortex the solution vigorously for 1-2 minutes. e. If the compound is not fully dissolved, place the vial in a 37°C water bath for 10-15 minutes. f. Following heating, sonicate the vial in an ultrasonic bath for 5-10 minutes. g. Visually inspect the solution to ensure there are no visible particles. h. Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.
- Preparation of a Working Solution in Aqueous Buffer: a. Thaw an aliquot of the 10 mM DMSO stock solution at room temperature. b. Determine the final concentration of **N1-Methoxymethyl picrinine** required for your experiment (e.g., 10 μ M). c. Perform a serial dilution of the DMSO stock solution into your pre-warmed (if appropriate for your experiment) aqueous buffer. It is recommended to add the stock solution to the buffer while vortexing to ensure rapid mixing and minimize precipitation. d. Ensure the final concentration of DMSO in the working solution is compatible with your experimental system (e.g., \leq 0.5% for most cell-based assays). e. Use the freshly prepared working solution immediately for your experiments.

Visualizations

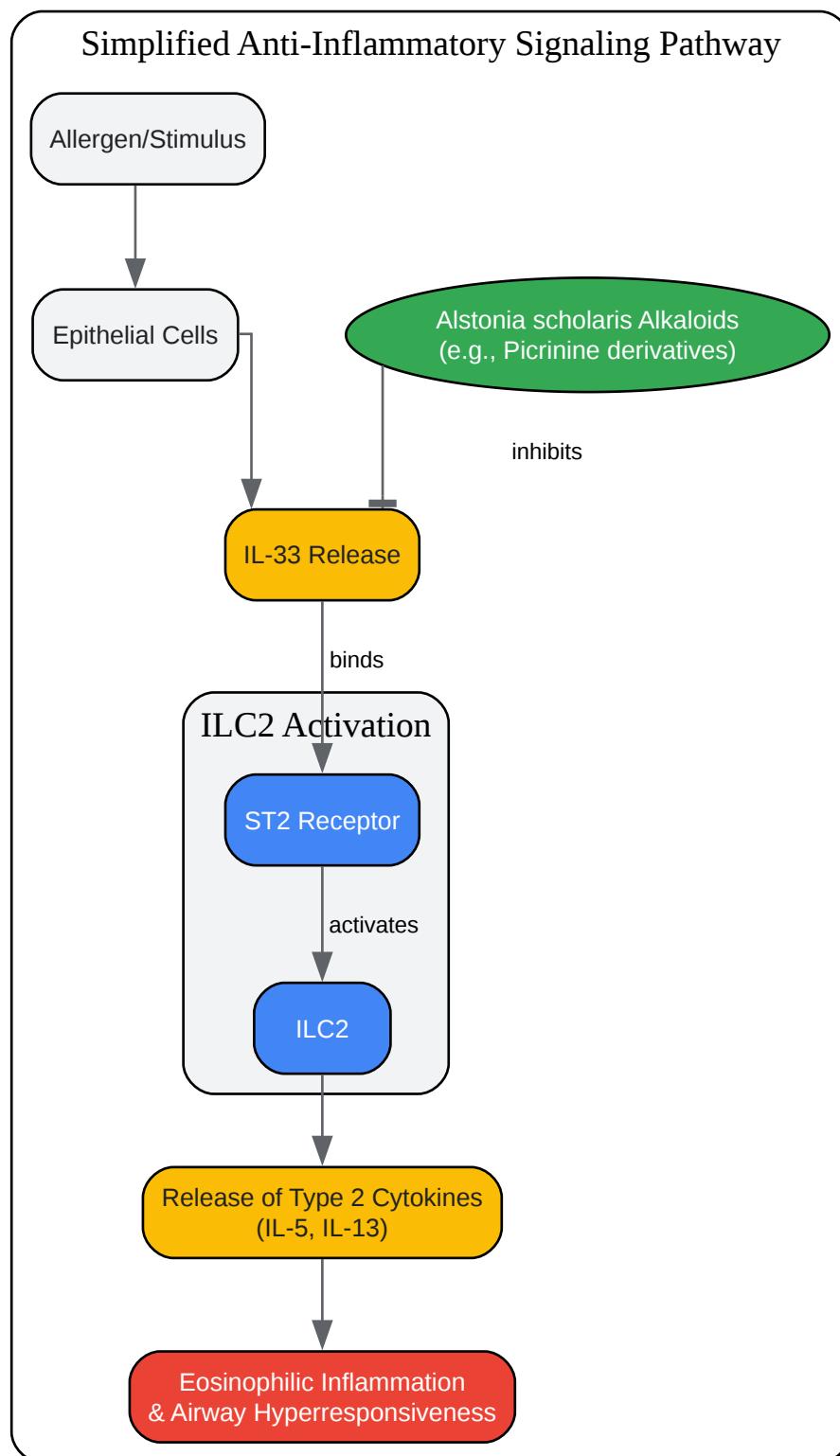
Experimental Workflow for Solubilization

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Caption: Workflow for preparing **N1-Methoxymethyl picrinine** solutions.

Potential Signaling Pathway Modulation

The total alkaloid extract of *Alstonia scholaris*, which contains picrinine derivatives, has been shown to exhibit anti-asthmatic effects by modulating immune responses. A key pathway involved is the inhibition of the IL-33/ST2 axis, which is crucial in the activation of Type 2 innate lymphoid cells (ILC2s) and the subsequent release of pro-inflammatory cytokines.



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Caption: Inhibition of the IL-33/ST2 pathway by Alstonia scholaris alkaloids.

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References

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